

physical and chemical properties of Glycine ethyl ester, hydrochloride

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Compound of Interest

Compound Name: Glycine ethyl ester, hydrochloride

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An In-depth Technical Guide to Glycine Ethyl Ester Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of Glycine ethyl ester hydrochloride. It is intended to be a technical resource, offering detailed data, experimental protocols, and visualizations to support research and development activities.

Introduction

Glycine ethyl ester hydrochloride, also known as ethyl glycinate hydrochloride (CAS No: 623-33-6), is the hydrochloride salt of the ethyl ester of glycine, the simplest amino acid.^[1] It presents as a white to off-white crystalline powder.^{[2][3]} This compound is a versatile and crucial intermediate in various synthetic processes across multiple industries. In the pharmaceutical sector, it serves as a key building block in the synthesis of peptides and various drugs, including those targeting neurological disorders.^[4] Its utility extends to biochemical research for studies on amino acids and protein synthesis.^[4] Furthermore, it finds applications in the cosmetic industry for its moisturizing properties and in the synthesis of pesticides like Iprodione.^{[2][4]} The hydrochloride form enhances its solubility in aqueous solutions, which simplifies its handling and use in various reaction conditions.^[4]

Physical Properties

The physical characteristics of Glycine ethyl ester hydrochloride are well-documented, making it a reliable reagent in various experimental setups. These properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	ethyl 2-aminoacetate;hydrochloride	[5]
Synonyms	Ethyl glycinate hydrochloride, Gly-OEt·HCl, H-Gly-OEt·HCl	[4][5]
CAS Number	623-33-6	[4][6]
Molecular Formula	C ₄ H ₉ NO ₂ ·HCl or C ₄ H ₁₀ ClNO ₂	[2][4][5]
Molecular Weight	139.58 g/mol	[5][7]
Appearance	White crystalline powder or solid	[3][4][5][6]
Melting Point	142-149 °C	[2][4][6][8][9][10][11]
Boiling Point	109.5 °C at 760 mmHg	[2][12]
Density	~1.0 - 1.371 g/cm ³	[2][3][6]
Solubility	Soluble in water (>1000 g/L at 20°C), ethanol, methanol, and DMSO.[1][3][6][7] Insoluble in ether.[1]	
pKa	7.66	[6][13]
Hygroscopicity	Hygroscopic	[1][7][13]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of Glycine ethyl ester hydrochloride.

- ^1H NMR: Proton NMR spectra are available and typically show characteristic peaks for the ethyl and glycine protons.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#) In D_2O , the spectrum shows a triplet around 1.29-1.32 ppm (CH_3), a singlet around 3.83-3.93 ppm (CH_2 of glycine), and a quartet around 4.30-4.31 ppm (CH_2 of ethyl).[\[14\]](#)[\[15\]](#)
- ^{13}C NMR: The ^{13}C NMR spectrum in CD_3OD shows peaks at approximately 14.39 ppm (CH_3), 41.09 ppm (H_2CNH_2), 63.46 ppm (OCH_2), and 167.53 ppm (C=O).[\[14\]](#)
- FTIR: Infrared spectroscopy can be used for identification, with spectra available in various databases.[\[9\]](#)[\[12\]](#)
- Mass Spectrometry: Mass spectral data, including GC-MS, is available for the compound, aiding in its structural confirmation.[\[5\]](#)

Chemical Properties and Reactivity

Stability: Glycine ethyl ester hydrochloride is relatively stable under normal storage conditions, which are typically in a cool, dry, and well-ventilated place at 2-8°C.[\[4\]](#)[\[6\]](#)[\[7\]](#) It is hygroscopic and should be protected from moisture.[\[1\]](#)[\[7\]](#) It may slowly decompose at temperatures exceeding 200°C.[\[1\]](#)

Reactivity: The reactivity of Glycine ethyl ester hydrochloride is governed by the presence of the primary amine and the ethyl ester functional groups.

- **Amine Group Reactivity:** The primary amine group can undergo typical reactions such as acylation and can act as a nucleophile. It is protonated in the hydrochloride salt form. To participate in reactions requiring the free amine, it must be neutralized, for example, with a non-nucleophilic base like triethylamine.
- **Ester Group Reactivity:** The ethyl ester group is susceptible to hydrolysis under either acidic or basic conditions to yield glycine and ethanol.[\[18\]](#)[\[19\]](#) This reaction is a key consideration when designing synthetic routes.

- **Peptide Synthesis:** It is widely used in peptide synthesis. The amino group, after deprotection (neutralization), can be coupled with an N-protected amino acid to form a dipeptide.
- **Intermediate in Synthesis:** It serves as an important intermediate in the synthesis of various pharmaceuticals and agrochemicals. For instance, it is a precursor for chrysanthemic acid and the fungicide iprodione.^{[2][6][7]} It is also used in conjunction with carbodiimides like EDC for the specific chemical modification of carboxyl groups in proteins.^{[6][7]}

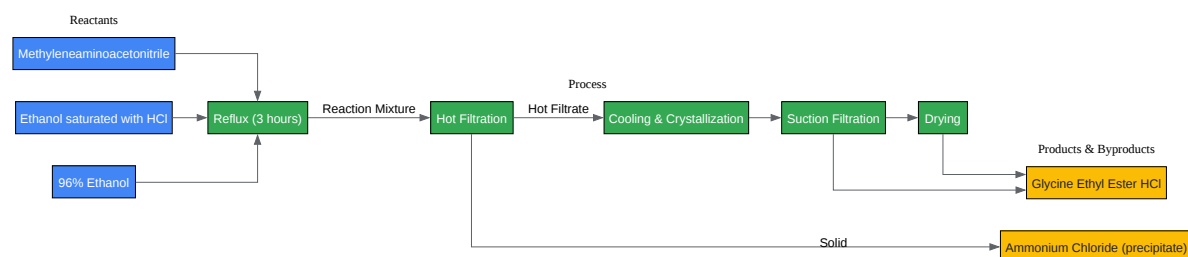
Experimental Protocols

A. Synthesis of Glycine Ethyl Ester Hydrochloride

A common method for the synthesis of Glycine ethyl ester hydrochloride is through the Fischer esterification of glycine with ethanol in the presence of an acid catalyst (hydrochloric acid). A detailed protocol is adapted from Organic Syntheses.^[8]

Methodology:

- **Preparation of Acidic Ethanol:** Absolute ethanol is saturated with dry hydrogen chloride gas while being cooled in an ice bath. This solution must be protected from atmospheric moisture.^[8]
- **Reaction Setup:** In a round-bottomed flask, the prepared acidic absolute ethanol is combined with 96% ethanol and methyleneaminoacetonitrile.^[8] The use of 96% ethanol is crucial as it provides the necessary water for the hydrolysis step in the reaction mechanism.^[8]
- **Refluxing:** The mixture is refluxed using a steam bath for approximately three hours. During this time, ammonium chloride will precipitate.^[8]
- **Isolation of Product:** The hot solution is filtered to remove the ammonium chloride. The filtrate is then cooled, which causes the Glycine ethyl ester hydrochloride to crystallize as fine white needles.^[8]
- **Purification:** The crystals are collected by suction filtration and can be recrystallized from absolute alcohol if a higher purity product is desired.^[8] The final product is dried in the air.^[8]



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Caption: Synthesis workflow for Glycine ethyl ester hydrochloride.

B. Determination of Melting Point

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline Glycine ethyl ester hydrochloride is placed in a capillary tube, which is sealed at one end. The tube is tapped gently to pack the sample to a height of 2-3 mm.
- **Apparatus:** The capillary tube is placed in a melting point apparatus.
- **Heating:** The sample is heated at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For

Glycine ethyl ester hydrochloride, this range is typically between 142°C and 149°C.[9]

C. Assessment of Solubility

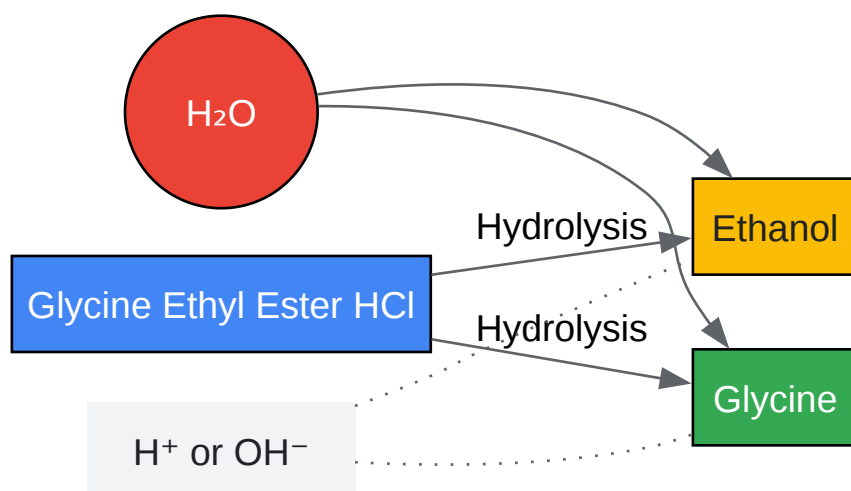
Methodology:

- **Solvent Selection:** A known volume of the desired solvent (e.g., water, ethanol) is placed in a test tube or beaker at a specified temperature (e.g., 20°C).
- **Solute Addition:** A small, accurately weighed amount of Glycine ethyl ester hydrochloride is added to the solvent.
- **Mixing:** The mixture is stirred or agitated vigorously to facilitate dissolution.
- **Observation:** The process is repeated, adding small increments of the solute until no more solid dissolves, and a saturated solution is formed.
- **Quantification:** The total mass of the solute dissolved in the known volume of the solvent is used to calculate the solubility, often expressed in g/L. For Glycine ethyl ester hydrochloride, the solubility in water at 20°C is greater than 1000 g/L.[1][2][6][7]

Key Chemical Reactions

A. Hydrolysis of the Ester

Under aqueous conditions, particularly with acid or base catalysis, the ester group can be hydrolyzed.

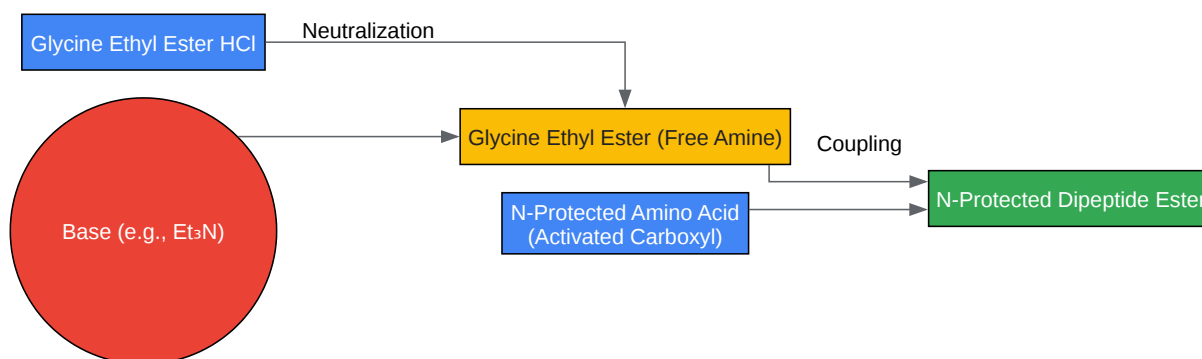


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Caption: Hydrolysis of Glycine ethyl ester hydrochloride.

B. Role in Peptide Bond Formation

Glycine ethyl ester hydrochloride is a common starting material for the C-terminal residue in peptide synthesis. The amino group must first be deprotected (neutralized) to act as a nucleophile.



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Caption: Role in a generic peptide bond formation workflow.

Safety Information

According to Safety Data Sheets (SDS), Glycine ethyl ester hydrochloride requires careful handling.

- Hazards: It is classified as causing serious eye damage (H318).[\[20\]](#)[\[21\]](#)
- Precautionary Measures: It is recommended to wear protective gloves, eye protection, and face protection (P280).[\[20\]](#)[\[21\]](#) In case of eye contact, rinse cautiously with water for several minutes, remove contact lenses if present and easy to do, and continue rinsing (P305 + P351 + P338).[\[20\]](#)
- Handling: Use in a well-ventilated area and avoid dust formation.[\[11\]](#)[\[20\]](#)[\[21\]](#)
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[\[7\]](#)[\[11\]](#)

Conclusion

Glycine ethyl ester hydrochloride is a fundamental building block in organic and medicinal chemistry. Its well-defined physical properties, including high water solubility and a distinct melting point, make it a convenient reagent for a multitude of applications. Its chemical reactivity, centered on its amino and ester functionalities, allows for its incorporation into complex molecules such as peptides and pharmaceutical active ingredients. A thorough understanding of its properties, handling requirements, and reaction protocols is essential for its effective and safe utilization in a research and development setting.

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